

# An In-depth Technical Guide to 1-Bromo-4-(2-bromoethyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Bromo-4-(2-bromoethyl)benzene**

Cat. No.: **B154583**

[Get Quote](#)

This technical guide provides essential information on the molecular properties of **1-Bromo-4-(2-bromoethyl)benzene**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its molecular formula and weight, supported by a summary of its key quantitative data.

Molecular Formula: C<sub>8</sub>H<sub>8</sub>Br<sub>2</sub>

## Quantitative Molecular Data

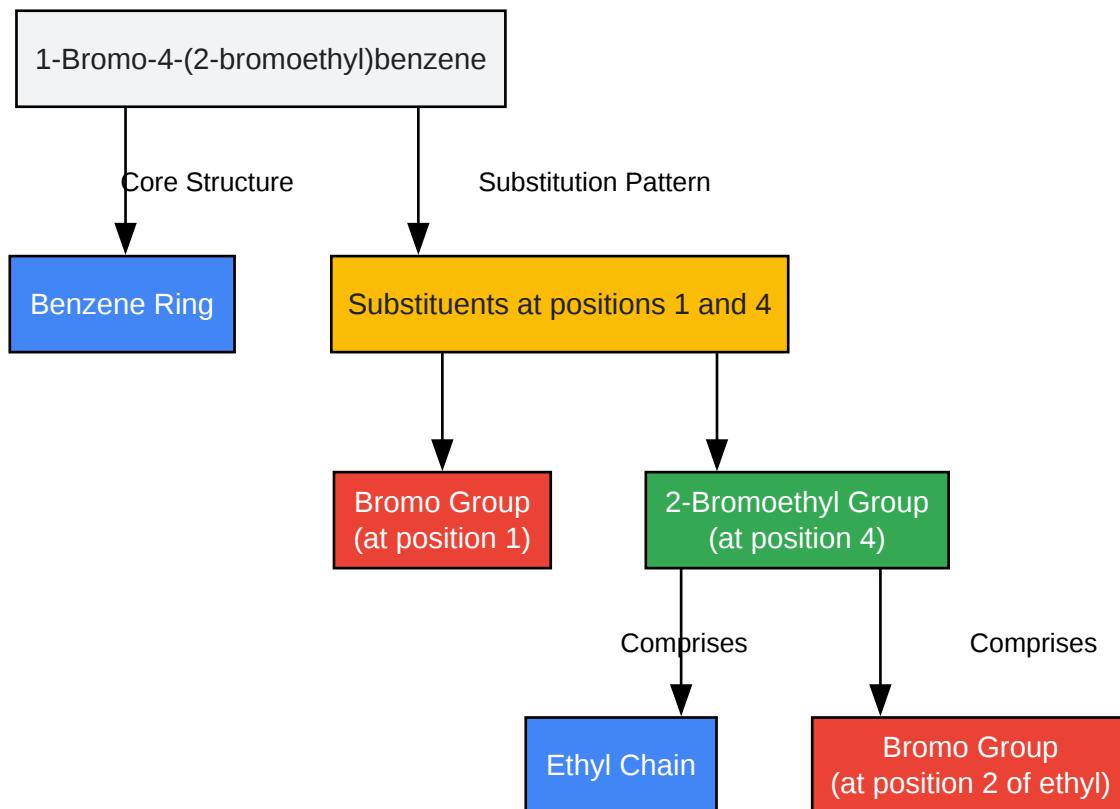
The fundamental molecular characteristics of **1-Bromo-4-(2-bromoethyl)benzene** are summarized in the table below. This data is crucial for stoichiometric calculations in experimental protocols and for the characterization of the compound.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	263.96 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1746-28-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

It is important to note that the isomeric compound, 1-Bromo-4-(1-bromoethyl)benzene, shares the same molecular formula and a virtually identical molecular weight<sup>[4][5]</sup>. Careful analytical confirmation is therefore essential to distinguish between these two structures in a laboratory setting.

## Structural Elucidation

The nomenclature "**1-Bromo-4-(2-bromoethyl)benzene**" precisely describes the arrangement of its constituent chemical groups. The following diagram illustrates the logical relationship between the name and the molecular structure.



[Click to download full resolution via product page](#)

**Figure 1.** Structural relationship of **1-Bromo-4-(2-bromoethyl)benzene**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chiralen.com](http://chiralen.com) [chiralen.com]

- 2. 4-Bromophenethyl bromide 96 1746-28-7 [sigmaaldrich.com]
- 3. 1-Bromo-4-(2-bromoethyl)benzene | CAS#:1746-28-7 | Chemsrcc [chemsrc.com]
- 4. 1-Bromo-4-(1-bromoethyl)benzene | C8H8Br2 | CID 9838146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Bromo-4-(1-bromoethyl)benzene | 24308-78-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromo-4-(2-bromoethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154583#1-bromo-4-2-bromoethyl-benzene-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)